

Ametoctradin residue definition enforcement risk assessment

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Compound Focus: Ametoctradin

CAS No.: 865318-97-4

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Ametoctradin Residue Definitions

The residue definitions for **ametoctradin**, as established by the European Food Safety Authority (EFSA), are categorized by purpose and commodity type. These definitions are central to both regulatory enforcement and consumer safety evaluations.

Table 1: Residue Definitions for Ametoctradin

Commodity Group	For Enforcement	For Risk Assessment
All Plant Commodities (Primary crops)	Ametoctradin [1] [2]	Ametoctradin [1] [2]
Rotational Crops	Ametoctradin [1]	Sum of ametoctradin, M650F03, and M650F04 (expressed as ametoctradin) [1] [2]
Honey	Ametoctradin [2] [3]	Sum of ametoctradin, M650F03, and M650F04 (expressed as ametoctradin) [2] [3]

Analytical Methods for Enforcement

A robust analytical method is critical for monitoring and enforcing the defined residue levels. The following protocol is adapted from a validated approach for various fruits and vegetables [4].

Protocol: Determination of Ametoctradin Residues using Modified QuEChERS and UPLC-MS/MS

1. Principle A rapid, effective, and sensitive method for quantifying **ametoctradin** residues in high-water-content matrices using a modified Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) sample preparation followed by Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) [4].

2. Reagents and Materials

- **Solvents:** Acetonitrile (HPLC grade), Methanol (HPLC grade)
- **Standards:** **Ametoctradin** certified reference standard
- **QuEChERS Kits:** Kits containing anhydrous magnesium sulfate ($MgSO_4$) and salts for extraction

3. Equipment

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer (MS/MS) with an **electrospray ionization (ESI) source in positive mode (ESI+)** [4]
- Analytical balance
- Centrifuge
- Vortex mixer

4. Detailed Experimental Procedure

- **Sample Preparation:** Homogenize the sample (e.g., apple, cucumber, cabbage, tomato, grape). Weigh a representative portion into a centrifuge tube.
- **Extraction:** Add acetonitrile and the contents of the QuEChERS extraction kit to the sample. Shake vigorously and centrifuge.
- **Clean-up:** Transfer an aliquot of the supernatant to a dispersive Solid-Phase Extraction (d-SPE) tube containing clean-up sorbents. Shake and centrifuge.
- **Analysis:** Inject the purified extract into the UPLC-MS/MS system.

5. Chromatographic and Mass Spectrometric Conditions

- **UPLC Column:** C18 reverse-phase column

- **Run Time:** < 5.0 minutes [4]
- **Mobile Phase:** Gradient elution using water and methanol (or acetonitrile), both with modifiers like formic acid or ammonium acetate.
- **MS/MS Detection:** Multiple Reaction Monitoring (MRM) mode. The specific precursor and product ions for **ametoctradin** must be optimized.

6. Method Validation The method should be validated for the following parameters [4]:

- **Linearity:** Excellent linearity with coefficient of determination (R^2) > **0.9969**.
- **Limit of Detection (LOD):** As low as **0.043 µg/kg**.
- **Limit of Quantification (LOQ):** Does not exceed **0.135 µg/kg** in all matrices.
- **Accuracy (Recovery):** Mean recovery ranging from **81.81% to 100.1%**.
- **Precision (Repeatability):** Intra-day Relative Standard Deviation (RSDr) in the range of **0.65–7.88%**.

For honey, methods based on LC–MS–Q–ToF (QuEChERS) have been used, validating a screening detection limit (SDL) of **0.0025 mg/kg** [2].

Risk Assessment Framework

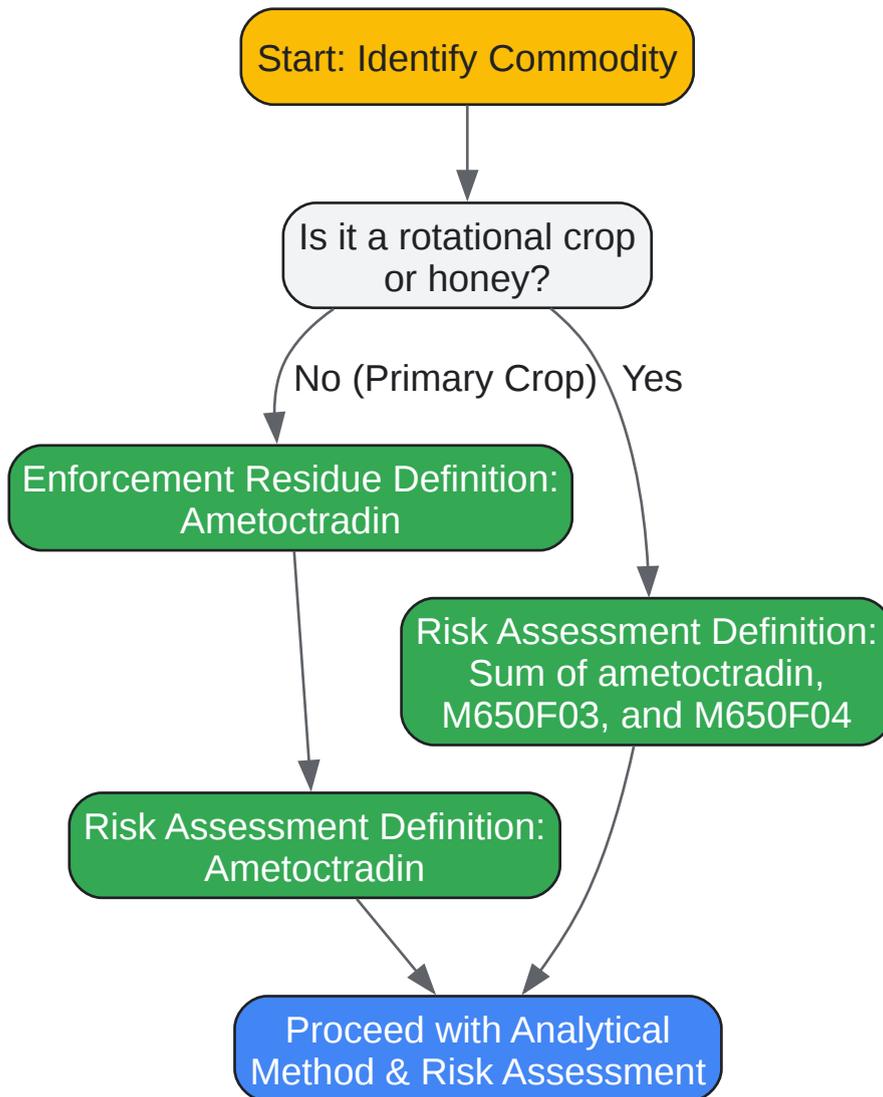
The consumer risk assessment for **ametoctradin** concludes that dietary intake from its authorized uses is unlikely to present a health risk [1] [2]. The core toxicological and intake assessment data are summarized below.

Table 2: Toxicological Reference Values and Exposure Assessment

Assessment Parameter	Value / Outcome	Source / Comment
Acceptable Daily Intake (ADI)	0.01 mg/kg body weight per day (10 mg/kg bw per day) [1]	Derived from the EU peer review.
Acute Reference Dose (ARfD)	Not deemed necessary [1] [2]	Due to low acute toxicity.
Highest Calculated Exposure	Long-term intake accounted for 0.14% of the ADI (French toddler diet) [1] and 0.2% of the ADI (NL toddler diet) [2].	Calculated using EFSA's PRIMo model. Exposure is significantly below the ADI.

Experimental & Regulatory Workflow

The following diagram illustrates the logical workflow for determining the appropriate residue definition and conducting the corresponding risk assessment.



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Key Considerations & Data Gaps

- **Rotational Crops:** The soil metabolites **M650F03** and **M650F04** can be taken up by subsequent crops in the rotation. Member States are advised to consider risk mitigation measures to prevent their presence in rotational crops [1].

- **Analytical Scope:** The standard enforcement method using the parent compound alone is sufficient for MRL compliance monitoring. However, for a comprehensive risk assessment of rotational crops and honey, analytical methods must also quantify the metabolites **M650F03** and **M650F04** [1] [2].
- **Method Validation:** When applying the analytical protocol to a new commodity, a full re-validation is required to confirm the stated performance parameters (LOQ, recovery, precision) are met in that specific matrix.

I hope these detailed application notes and protocols are helpful for your work. Should you require further clarification on specific methodological details, please feel free to ask.

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References

1. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
2. Modification of maximum residue level for ametoctradin in honey [pmc.ncbi.nlm.nih.gov]
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